

# Essential Safety and Operational Guide for Handling 1,3-Butanediol Diacrylate

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## Compound of Interest

Compound Name: 1,3-Butanediol diacrylate

Cat. No.: B091283

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This guide provides critical safety protocols and logistical procedures for the handling and disposal of **1,3-Butanediol diacrylate** (CAS No. 19485-03-1). Adherence to these guidelines is essential for ensuring laboratory safety and minimizing exposure risks.

## Hazard Identification and Immediate Precautions

**1,3-Butanediol diacrylate** is a corrosive liquid that is harmful upon skin contact and can cause severe skin burns, eye damage, and allergic skin reactions.[1][2] It is crucial to avoid all personal contact, including inhalation of vapors.[3][4]

Key Hazards:

- Acute Dermal Toxicity[5][6]
- Skin Corrosion/Irritation[2]
- Serious Eye Damage[2][5][6]
- Skin Sensitization[1][2]

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is the primary defense against exposure. The minimum recommended PPE for handling **1,3-Butanediol diacrylate** is outlined below.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (Nitrile gloves are recommended for handling acrylates).[7] Double gloving may be advisable.[7][8]	Prevents skin contact, which can cause burns, and sensitization.[2] Acrylates can penetrate latex and vinyl gloves.[7][8]
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield may be required for larger quantities or when transferring the chemical.[9]	Protects against splashes that can cause severe eye damage.[2][5][6]
Skin and Body Protection	Protective clothing, such as a lab coat. Ensure clothing is laundered separately if it becomes contaminated.[3][2]	Prevents accidental skin exposure.[4]
Respiratory Protection	Use in a well-ventilated area. [4][10] A NIOSH-approved respirator with an appropriate cartridge (e.g., type ABEK) should be used if ventilation is insufficient or during aerosol-generating procedures.[5][9]	Minimizes inhalation of harmful vapors.[3][1]

## Handling and Storage Procedures

Proper handling and storage are critical to prevent accidental exposure and maintain the chemical's stability.

Handling:

- Always handle **1,3-Butanediol diacrylate** in a well-ventilated area, preferably within a chemical fume hood.[3][9]
- Avoid direct contact with the substance.[9] Do not allow contaminated clothing to remain in contact with skin.[4]
- Do not eat, drink, or smoke in areas where the chemical is handled.[2]
- Wash hands thoroughly after handling.[3]

#### Storage:

- Store in a cool, dry, and well-ventilated area, away from direct sunlight and heat sources.[4][9]
- Keep containers tightly closed when not in use.[3][1]
- Store separately from incompatible materials such as strong oxidizing agents, acids, and bases.[9]

## Spill and Emergency Procedures

In the event of a spill or exposure, immediate and appropriate action is necessary.

#### Spill Response:

- Minor Spills: Remove all ignition sources.[4] Absorb the spill with inert material (e.g., sand, earth, or vermiculite) and place it in a suitable, labeled container for disposal.[2]
- Major Spills: Evacuate the area and move upwind.[4] Alert emergency responders and inform them of the nature and location of the hazard.[2][4]

#### First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][11]

- Skin Contact: Immediately remove all contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[2][11]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3][2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][2][11]

## Disposal Plan

All waste materials must be handled in accordance with local, state, and federal regulations.

- Unused Product: Dispose of as hazardous waste. Do not allow the product to enter drains. [12]
- Contaminated Materials: Any materials that have come into contact with **1,3-Butanediol diacrylate**, including gloves, absorbent materials, and empty containers, should be treated as hazardous waste and disposed of accordingly. Puncture containers to prevent reuse.[4]

## Quantitative Data

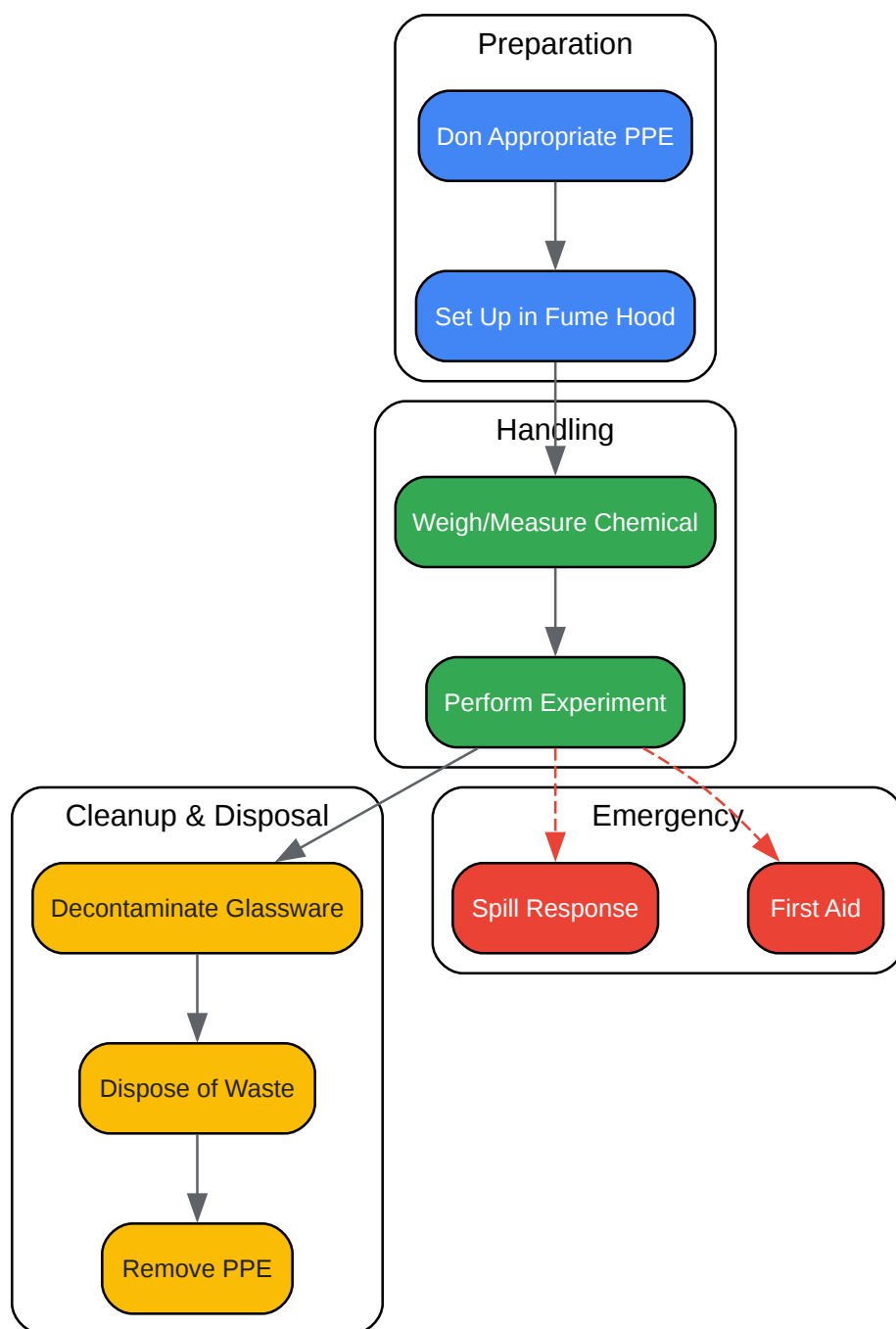
The following table summarizes key quantitative data for **1,3-Butanediol diacrylate**.

Property	Value
CAS Number	19485-03-1[5][6]
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>4</sub> [2]
Molecular Weight	198.22 g/mol [6]
Density	1.03 g/mL at 25 °C[5][6]
Flash Point	93 °C (199.4 °F) - closed cup[5][6]
Refractive Index	n <sub>20/D</sub> 1.45[5][6]

## Experimental Workflow

The following diagram illustrates the standard workflow for handling **1,3-Butanediol diacrylate** in a laboratory setting.

Workflow for Handling 1,3-Butanediol Diacrylate



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Caption: Standard operating procedure for handling **1,3-Butanediol diacrylate**.

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